

Personal protective equipment for handling Enadoline

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Compound of Interest

Compound Name: Enadoline

Cat. No.: B054987

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Essential Safety and Handling Guide for Enadoline

Disclaimer: A specific Safety Data Sheet (SDS) for **Enadoline** was not located in the initial search. The following guidance is based on best practices for handling potent research-grade opioids and hazardous chemicals in a laboratory setting. Researchers should always consult their institution's Environmental Health and Safety (EHS) department and perform a risk assessment prior to handling **Enadoline**.

Enadoline is a highly selective kappa-opioid receptor agonist.^[1] As with any potent research chemical, proper handling and safety precautions are paramount to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure risk when handling **Enadoline**. The following table summarizes the recommended PPE for various tasks.

PPE Category	Equipment	Specifications	Purpose
Hand Protection	Nitrile Gloves	Powder-free, disposable. Consider double-gloving.	Prevents dermal absorption.[2][3][4][5][6]
Body Protection	Laboratory Coat or Gown	Long-sleeved, preferably disposable or made of a material resistant to chemical permeation.[3][7]	Protects skin and personal clothing from contamination.
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified, with side shields.[8][9]	Protects eyes from splashes or aerosols.
Respiratory Protection	N95 or higher Respirator	NIOSH-approved, properly fit-tested.[4][9][10]	Recommended when handling powders or when there is a risk of aerosolization to prevent inhalation.[10]
Face Protection	Face Shield	To be used in conjunction with safety glasses or goggles.[3][9]	Provides an additional layer of protection against splashes to the face.

Operational Plan for Handling Enadoline

A clear and concise operational plan is essential for the safe handling of **Enadoline** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Enadoline** in a cool, dry, and well-ventilated area, away from incompatible materials.[7]
- The storage container should be clearly labeled.

- Access to the storage area should be restricted to authorized personnel.

2. Preparation and Handling:

- All handling of **Enadoline** powder should be conducted in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to minimize inhalation exposure.^[10]
- Before handling, ensure all necessary PPE is donned correctly.
- Avoid creating dust when handling the powder.^[7]
- Use dedicated equipment (spatulas, weighing paper, etc.) and clean it thoroughly after use.
- Do not eat, drink, or smoke in the handling area.^{[7][11]}

Disposal Plan

Proper disposal of **Enadoline** and any contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Waste Categorization: All materials that have come into contact with **Enadoline**, including gloves, gowns, weighing paper, and excess compound, should be considered hazardous waste.
- Waste Collection:
 - Collect solid waste in a designated, labeled, and sealed container.
 - For liquid waste, use a separate, labeled, and sealed container.
- Disposal Procedure:
 - Dispose of all hazardous waste through your institution's EHS department, following all local, state, and federal regulations.^{[8][12]}
 - Do not dispose of **Enadoline** down the drain or in the regular trash.
 - Some facilities may have specific take-back programs for unused medications.^{[13][14][15]}

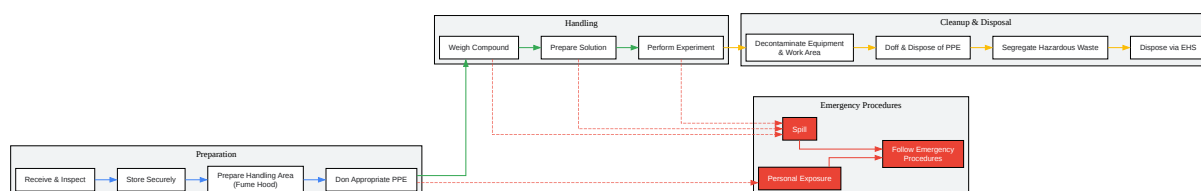
Emergency Procedures

In the event of an emergency, follow these procedures and always report the incident to your supervisor and EHS department.

- Spill:
 - Evacuate the immediate area.
 - Alert others in the vicinity.
 - If safe to do so, cover the spill with an absorbent material to prevent it from spreading.[\[7\]](#)
 - Wear appropriate PPE, including respiratory protection, before cleaning the spill.
 - Collect the spilled material and absorbent in a sealed container for hazardous waste disposal.
 - Decontaminate the area with an appropriate solvent.
- Skin Contact:
 - Immediately remove contaminated clothing.[\[3\]](#)
 - Wash the affected area with soap and water for at least 15 minutes.[\[3\]](#) Do not use alcohol-based sanitizers as they may increase absorption.[\[2\]](#)[\[6\]](#)
 - Seek medical attention.
- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[8\]](#)[\[11\]](#)
 - Seek immediate medical attention.
- Inhalation:
 - Move the individual to fresh air.

- If breathing is difficult, provide oxygen.
- Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.
 - Rinse the mouth with water.[11]
 - Seek immediate medical attention.[8]

Enadoline Handling Workflow



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